

Application Notes and Protocols for AS2863619

Free Base in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS2863619 free base

Cat. No.: B2896920

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AS2863619 is a potent and selective small molecule inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and its paralog, CDK19.^{[1][2][3][4]} In the context of immunology research, AS2863619 has emerged as a powerful tool for inducing the expression of the transcription factor Forkhead box P3 (Foxp3) in conventional T cells (Tconv).^[1] This induction effectively converts both naïve and effector/memory T cells into Foxp3-expressing regulatory T cells (Tregs), which play a critical role in maintaining immunological self-tolerance and homeostasis. The mechanism of action is independent of TGF- β , a canonical inducer of Tregs, and is reliant on T-cell receptor (TCR) and IL-2 signaling. AS2863619 presents a valuable asset for studying Treg development, function, and its therapeutic potential in various immunological diseases.

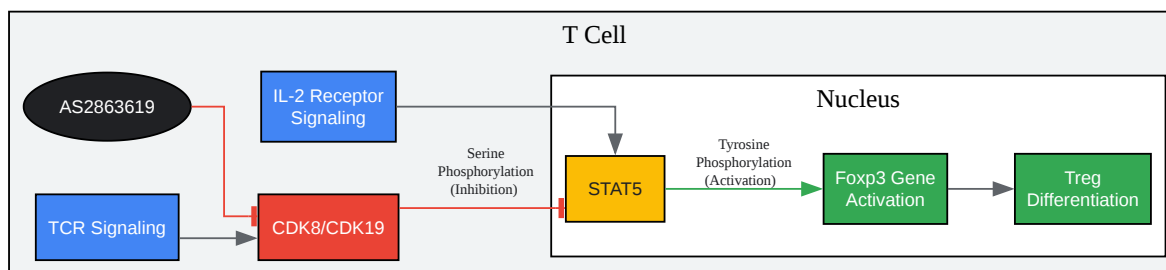
Mechanism of Action

AS2863619 exerts its biological effects by inhibiting the kinase activity of CDK8 and CDK19. In activated T cells, CDK8/19 phosphorylates STAT5 on a serine residue within the PSP motif, which attenuates its activity. By inhibiting CDK8/19, AS2863619 prevents this negative regulation, leading to enhanced tyrosine phosphorylation and nuclear retention of STAT5. Activated STAT5 then binds to regulatory regions of the Foxp3 gene, inducing its expression and promoting the differentiation of Tconv cells into Tregs.

Quantitative Data Summary

Parameter	Value	Cell Type/Assay Condition	Reference
IC50 (CDK8)	0.6099 nM (0.61 nM)	Cell-free assay	
IC50 (CDK19)	4.277 nM (4.28 nM)	Cell-free assay	
EC50 (Foxp3 Induction)	32.5 nM	Tconv cells	
Effective In Vitro Concentration	1 μ M	Mouse CD4+ T cells (for STAT5 phosphorylation studies)	
In Vivo Oral Administration Dose	30 mg/kg	DO11.10 TCR transgenic mice	

Signaling Pathway



[Click to download full resolution via product page](#)

AS2863619 inhibits CDK8/19, enhancing STAT5-mediated Foxp3 gene activation.

Experimental Protocols

Protocol 1: In Vitro Induction of Foxp3 in Mouse CD4+ T Cells

This protocol describes the induction of Foxp3 in isolated primary mouse CD4+ T cells.

Materials:

- **AS2863619 free base**
- DMSO (for stock solution)
- Complete RPMI-1640 medium (supplemented with 10% FBS, 2 mM L-glutamine, 100 U/mL penicillin, 100 µg/mL streptomycin, and 50 µM 2-mercaptoethanol)
- Mouse CD4+ T cell isolation kit
- Anti-mouse CD3 and anti-mouse CD28 antibodies (plate-bound or bead-conjugated)
- Recombinant mouse IL-2
- 96-well flat-bottom cell culture plates
- Flow cytometry staining buffers, antibodies against CD4, and Foxp3.

Procedure:

- Preparation of AS2863619 Stock Solution:
 - Dissolve **AS2863619 free base** in DMSO to prepare a 10 mM stock solution.
 - Store the stock solution at -20°C. Further dilutions should be made in complete RPMI-1640 medium immediately before use.
- Isolation of CD4+ T Cells:
 - Isolate naïve or total CD4+ T cells from the spleens and lymph nodes of mice using a CD4+ T cell isolation kit according to the manufacturer's instructions.
- T Cell Activation and Treatment:
 - Coat a 96-well plate with anti-CD3 antibody (e.g., 1-5 µg/mL in PBS) overnight at 4°C, then wash with PBS.

- Alternatively, use anti-CD3/CD28 antibody-coated beads.
- Seed the isolated CD4⁺ T cells at a density of $1-2 \times 10^5$ cells per well in 200 μ L of complete RPMI-1640 medium.
- Add soluble anti-CD28 antibody (e.g., 1-2 μ g/mL) if using plate-bound anti-CD3.
- Add recombinant mouse IL-2 to a final concentration of 50 U/mL.
- Add AS2863619 to the desired final concentration (a titration from 10 nM to 1 μ M is recommended to determine the optimal concentration for your specific cell type and conditions). Include a DMSO vehicle control.
- Incubate the cells at 37°C in a 5% CO₂ incubator for 3-4 days.
- Analysis of Foxp3 Expression:
 - Harvest the cells and stain for surface markers (e.g., CD4).
 - Perform intracellular staining for Foxp3 using a commercially available Foxp3 staining buffer set and a fluorescently labeled anti-Foxp3 antibody according to the manufacturer's protocol.
 - Analyze the percentage of Foxp3⁺ cells within the CD4⁺ T cell population by flow cytometry.

Experimental Workflow

Workflow for in vitro induction of Foxp3 in mouse CD4⁺ T cells using AS2863619.

General Recommendations

- **Cell Viability:** AS2863619 has been reported to not exhibit cellular toxicity or hinder the proliferative activity of Tconv cells within the concentration range that induces Foxp3. However, it is always recommended to perform a dose-response curve to determine the optimal, non-toxic concentration for your specific cell line and experimental conditions.
- **Species Reactivity:** The provided protocols are for mouse T cells. While AS2863619 has been shown to enhance FOXP3 expression in human CD4⁺ and CD8⁺ Tconv cells,

optimization of the protocol for human cells, including stimulation conditions and concentrations of AS2863619 and cytokines, may be necessary.

- Storage: Store the AS2863619 stock solution in DMSO at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Disclaimer: This protocol is intended for research use only. Please refer to the relevant safety data sheets and follow good laboratory practices when handling all reagents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. AS2863619 | CDK8/19 inhibitor, Foxp3 inducer | Probechem Biochemicals [probechem.com]
- 3. immune-system-research.com [immune-system-research.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AS2863619 Free Base in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2896920#protocol-for-using-as2863619-free-base-in-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com